

2-Bromo-3-methoxy-6-nitropyridine CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Bromo-3-methoxy-6-nitropyridine

Cat. No.: B021399

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An In-depth Technical Guide to 2-Bromo-3-methoxy-6-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-3-methoxy-6-nitropyridine**, a key heterocyclic building block in organic synthesis and medicinal chemistry. This document details its chemical properties, molecular structure, synthesis, and reactivity, with a focus on its application in the development of novel bioactive molecules.

Core Compound Information

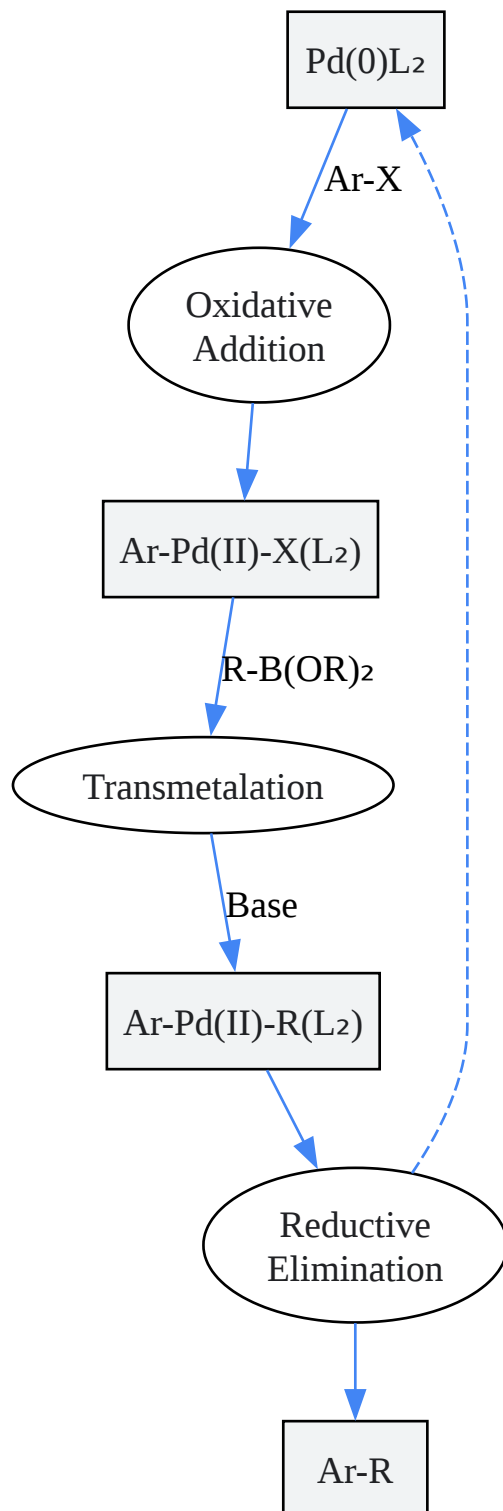
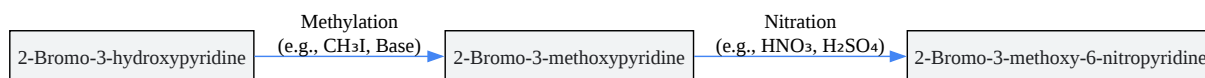
2-Bromo-3-methoxy-6-nitropyridine is a substituted pyridine derivative featuring three key functional groups that dictate its reactivity: a bromine atom, a methoxy group, and a nitro group.

Property	Value
CAS Number	76066-07-4
Molecular Formula	C ₆ H ₅ BrN ₂ O ₃
Molecular Weight	233.02 g/mol
Appearance	Pale yellow solid
IUPAC Name	2-bromo-3-methoxy-6-nitropyridine
SMILES	<chem>COC1=C(N=C(C=C1))-[O-]Br</chem>
InChI Key	ZKEAOLVGPKCNCT-UHFFFAOYSA-N

Molecular Structure and Spectroscopic Analysis

The molecular structure of **2-Bromo-3-methoxy-6-nitropyridine** is characterized by a pyridine ring substituted at the 2, 3, and 6 positions. The electron-withdrawing nature of the nitro group and the bromine atom, combined with the electron-donating effect of the methoxy group, creates a unique electronic environment within the molecule, influencing its reactivity and spectroscopic properties.

Molecular Structure:



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